

Personal protective equipment for handling Tiopronin

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Compound of Interest

Compound Name: *Tiopronin*

Cat. No.: *B1683173*

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Essential Safety and Handling Guide for Tiopronin

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Tiopronin**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risks.

Hazard Identification and Classification

Tiopronin is classified as harmful if swallowed.^{[1][2][3][4]} It is essential to understand its primary hazards to implement appropriate safety measures.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity - Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed ^{[1][2][3]}
Acute aquatic toxicity (Category 1)	GHS09 (Environment)	Warning	H400: Very toxic to aquatic life
Chronic aquatic toxicity (Category 1)	GHS09 (Environment)	Warning	H410: Very toxic to aquatic life with long lasting effects ^[4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure through inhalation, skin, or eye contact.^[5] Engineering controls, such as adequate ventilation, should be the primary means of exposure control, supplemented by PPE.^[3]

Protection Type	Specification	Rationale
Eye/Face Protection	Safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[5]	Protects against splashes and dust particles.
Hand Protection	Chemical impermeable gloves.	Prevents direct skin contact. The specific glove material should be selected based on the solvent used and breakthrough time. Due to a lack of specific testing data, select gloves resistant to a broad range of chemicals. ^[1]
Skin and Body Protection	Protective lab coat. Wear fire/flammable resistant and impervious clothing. ^[5]	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required if handled in a well-ventilated area. ^[1] If dust formation is likely or exposure limits are exceeded, use a full-face respirator. ^[5]	Prevents inhalation of dust or aerosols.

Operational Plan: Handling and Storage

A systematic approach to handling and storage is critical for maintaining the integrity of the compound and ensuring laboratory safety.

Step 1: Receiving and Inspection

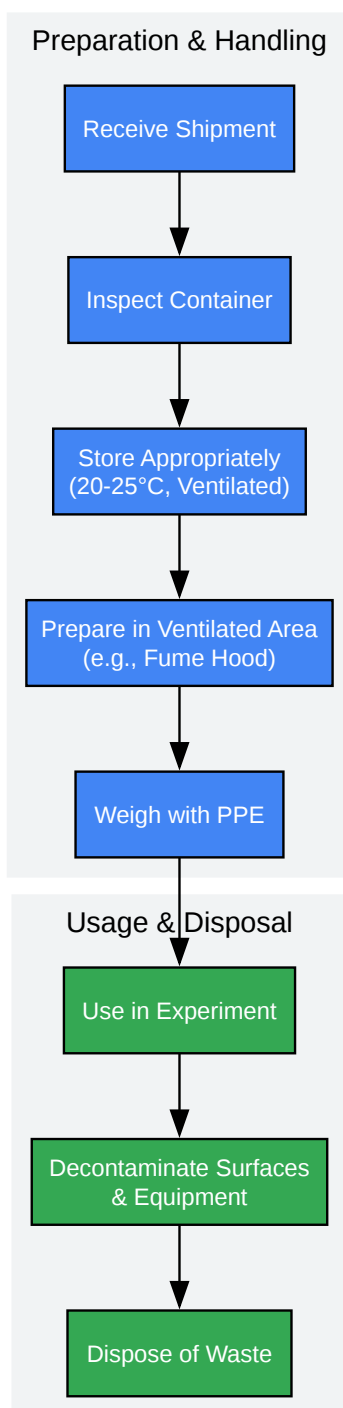
- Upon receipt, inspect the container for any damage or leaks.
- Verify that the product name and CAS number (1953-02-2) match the order specifications.[\[1\]](#)
[\[3\]](#)
- Wear appropriate PPE during inspection.

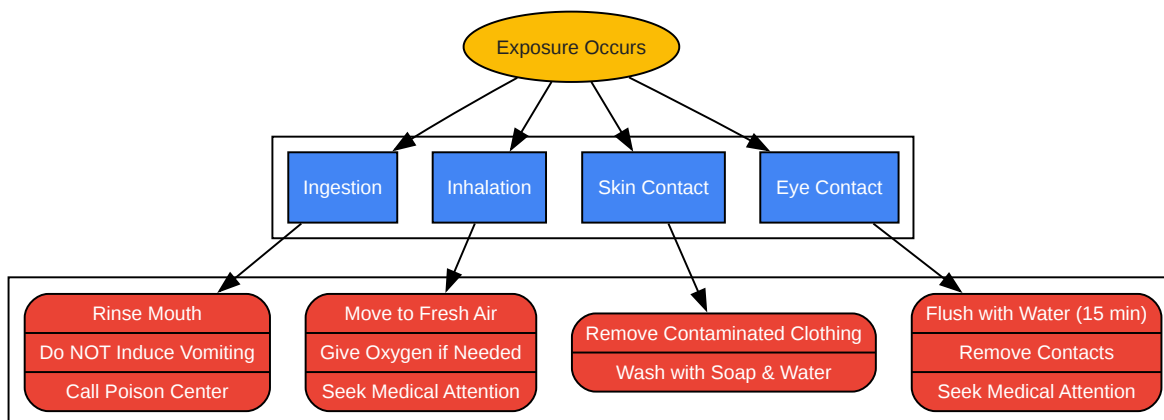
Step 2: Storage

- Store the container in a well-ventilated, dry place.
- Keep the container tightly closed.
- Store at room temperature, between 20°C and 25°C (68°F and 77°F).[\[6\]](#)[\[7\]](#)
- Keep away from sources of ignition and prevent the build-up of electrostatic charge.[\[1\]](#)

Step 3: Handling and Use

- Handle only in areas with appropriate exhaust ventilation, such as a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly after handling and before breaks.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[2\]](#)





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